

A Technical Guide to Pyridoxal-d3: From Sourcing to Application

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Compound of Interest

Compound Name: *Pyridoxal-d3*

Cat. No.: *B8191556*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Pyridoxal-d3**, a deuterated analog of pyridoxal, a form of vitamin B6. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds in their studies. It covers supplier information, available certificates of analysis, experimental protocols for its use as an internal standard, and the metabolic pathway of its non-deuterated counterpart.

Pyridoxal-d3 Supplier and Certificate of Analysis Overview

Pyridoxal-d3 is available from several commercial suppliers. The quality and purity of the compound are critical for its application, particularly in quantitative analytical methods. The following tables summarize information from various suppliers and the key quantitative data from a representative Certificate of Analysis.

Table 1: **Pyridoxal-d3** Supplier Information

Supplier	Product Name	CAS Number	Additional Information
MedchemExpress	Pyridoxal-d3	1173148-04-3	Research use only.
Sigma-Aldrich	Pyridoxal-(methyl-d3)	Not specified	Isotopic purity ≥98 atom % D, Assay ≥98% (CP).
LGC Standards	Pyridoxal-d3 Hydrochloride	1189921-12-7	Purity >95% (HPLC). [1]
Clinivex	Pyridoxal-d3 HCl	Not specified	Manufacturer and supplier of research chemicals. [2]
Clearsynth	Pyridoxal-d3	1173148-04-3	Accompanied by Certificate of Analysis.
Simson Pharma Limited	Pyridoxal D3 Hydrochloride	1173023-49-8	Accompanied by Certificate of Analysis. [3]

Table 2: Representative Certificate of Analysis Data for **Pyridoxal-d3**

Parameter	Specification
Physical and Chemical Properties	
Molecular Formula	C8H6D3NO3[4]
Molecular Weight	170.18[4]
Appearance	White to off-white (Solid)[4]
Analytical Data	
Mass Spectrometry (MS)	Consistent with structure[4]
Purity (HPLC)	99.15%[4]
Isotopic Enrichment	98.45%[4]
Isotopic Distribution	d2=5.95%, d3=94.05%[5]

Experimental Protocol: Quantification of Pyridoxal Using Pyridoxal-d3 as an Internal Standard by LC-MS/MS

Pyridoxal-d3 is commonly used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the accurate quantification of endogenous pyridoxal and other vitamin B6 vitamers in biological matrices. The following is a generalized experimental protocol based on established methods.[6][7][8]

1. Sample Preparation (Protein Precipitation)

- To 100 µL of biological sample (e.g., plasma, serum, tissue homogenate), add a known concentration of **Pyridoxal-d3** internal standard solution.
- Add 200 µL of a protein precipitating agent, such as trichloroacetic acid (TCA) or acetonitrile. [7]
- Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.

- Centrifuge the mixture at high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Carefully collect the supernatant for LC-MS/MS analysis.

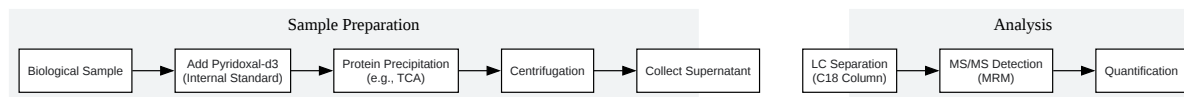
2. Liquid Chromatography (LC)

- Column: A C18 reverse-phase column is commonly used for the separation of vitamin B6 vitamers.^[7]
- Mobile Phase: A gradient elution is typically employed using a combination of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., methanol or acetonitrile).
- Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Injection Volume: 5-20 µL of the prepared supernatant is injected onto the column.

3. Tandem Mass Spectrometry (MS/MS)

- Ionization: Electrospray ionization (ESI) in positive ion mode is generally used.
- Detection: Multiple Reaction Monitoring (MRM) is employed for sensitive and specific detection. The mass transitions for pyridoxal and **pyridoxal-d3** are monitored.
 - Pyridoxal: The precursor ion (Q1) is the protonated molecule $[M+H]^+$, and a specific product ion (Q3) is monitored.
 - **Pyridoxal-d3**: The precursor ion (Q1) will have a mass shift of +3 m/z compared to pyridoxal, and a corresponding product ion (Q3) is monitored.
- Quantification: The concentration of endogenous pyridoxal in the sample is determined by calculating the ratio of the peak area of the analyte to the peak area of the deuterated internal standard and comparing this ratio to a standard curve.

Below is a graphical representation of a typical experimental workflow for the quantification of pyridoxal using a deuterated internal standard.

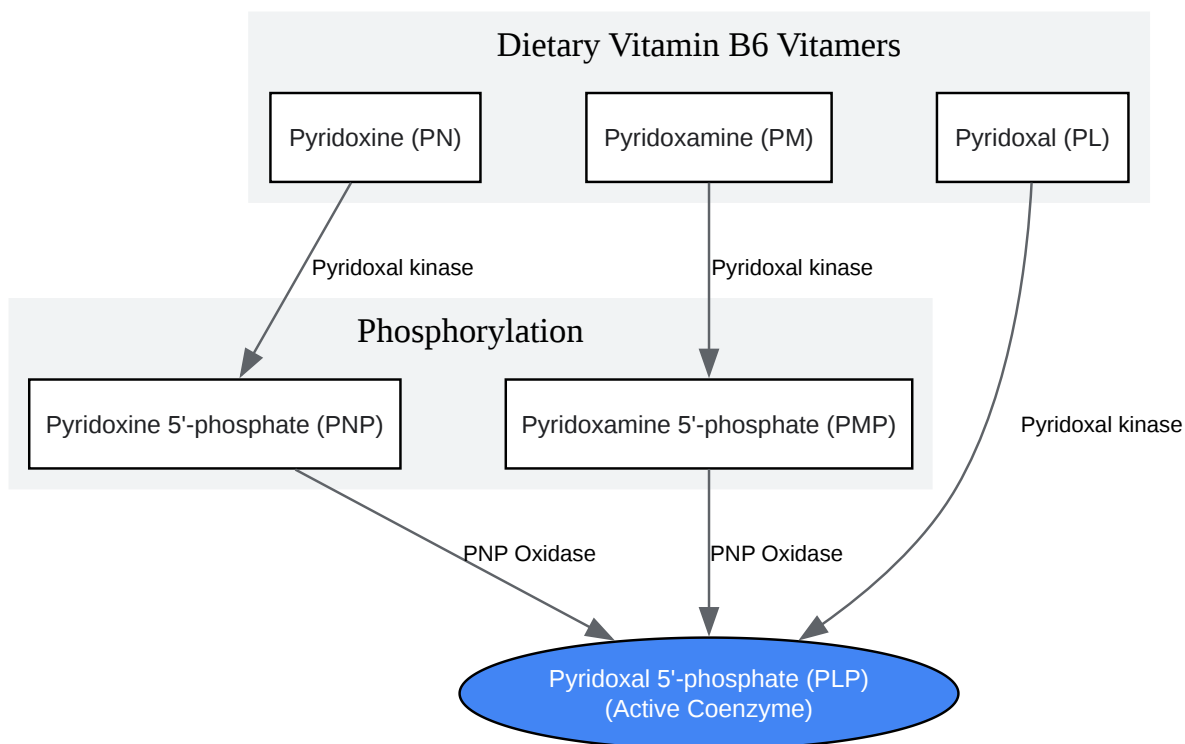


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Experimental workflow for pyridoxal quantification.

Vitamin B6 Metabolism: The Salvage Pathway

Pyridoxal is a key component of the vitamin B6 family, which is essential for numerous metabolic processes. In humans and other animals, the various forms of vitamin B6 obtained from the diet are interconverted through the salvage pathway to produce the active coenzyme form, pyridoxal 5'-phosphate (PLP).[9] The following diagram illustrates the key steps in this pathway.



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References

- 1. researchgate.net [researchgate.net]
- 2. Vitamin B6 and Its Role in Cell Metabolism and Physiology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. File:Metabolic pathway- pyridoxal 5'-phosphate biosynthesis I v 2.0.svg - Wikimedia Commons [commons.wikimedia.org]
- 4. researchgate.net [researchgate.net]
- 5. Development of a LC-MS/MS method using stable isotope dilution for the quantification of individual B6 vitamers in fruits, vegetables, and cereals - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Quantitation of vitamin B6 in biological samples by isotope dilution mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Validated UPLC-MS/MS method for the analysis of vitamin B6 pyridoxal 5'-phosphate, pyridoxal, pyridoxine, pyridoxamine, and pyridoxic acid in human cerebrospinal fluid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Pyridoxal phosphate (P5P) [flipper.diff.org]
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